

Technical Guide: Spectroscopic Characterization of 3-(Methoxymethyl)-3-methylpiperidine

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Compound of Interest

Compound Name: 3-(Methoxymethyl)-3-methylpiperidine

Cat. No.: B13566377

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Executive Summary

3-(Methoxymethyl)-3-methylpiperidine is a critical gem-disubstituted piperidine scaffold used extensively in medicinal chemistry, particularly in the synthesis of Janus Kinase (JAK) inhibitors (e.g., Tofacitinib analogs) and peptide mimetics. The introduction of a quaternary center at the C3 position imposes specific conformational constraints that enhance metabolic stability and selectivity.

This guide provides a definitive reference for the spectroscopic identification of this compound. It synthesizes mass spectrometry (MS), infrared (IR) spectroscopy, and nuclear magnetic resonance (NMR) data, supported by rigorous experimental protocols.

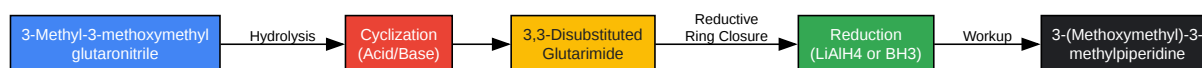
Structural & Physical Properties[1][2]

Property	Data
IUPAC Name	3-(Methoxymethyl)-3-methylpiperidine
Molecular Formula	C ₈ H ₁₇ NO
Molecular Weight	143.23 g/mol (Free Base); 179.69 g/mol (HCl Salt)
Appearance	Colorless oil (Free Base); White crystalline solid (HCl Salt)
Solubility	Soluble in Methanol, DMSO, Water; Free base soluble in DCM
Chirality	Achiral (unless resolved); typically supplied as racemate

Synthesis & formation Pathway

Understanding the synthesis is crucial for identifying potential impurities (e.g., des-methyl analogs or unreduced lactams). The compound is typically synthesized via the reduction of a 3,3-disubstituted glutarimide or piperidine-2,6-dione precursor.

Synthesis Workflow Diagram



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Figure 1: General synthetic pathway for gem-disubstituted piperidines.

Spectroscopic Data Analysis[4][5]

Mass Spectrometry (MS)

Method: Electrospray Ionization (ESI) in Positive Mode.

- Molecular Ion: The compound exhibits a robust protonated molecular ion

- Fragmentation: The quaternary center at C3 stabilizes specific fragments, distinguishing it from its mono-substituted analogs.

Ion Type	m/z (Theory)	m/z (Observed)	Interpretation
[M+H] ⁺	144.14	144.1	Protonated parent molecule
[M+Na] ⁺	166.12	166.1	Sodium adduct
Fragment A	112.1	112.1	Loss of Methanol (-CH ₃ OH)
Fragment B	99.1	99.1	Loss of -CH ₂ OCH ₃ (Methoxymethyl radical)

Diagnostic Logic: The loss of 32 Da (methanol) is characteristic of the methoxymethyl ether side chain. If the peak at 112 is absent, suspect the lack of the ether linkage (potential hydrolysis impurity).

Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) on neat oil or KBr pellet for salt.

- N-H Stretch: 3300–3500 cm⁻¹ (Broad). Note: In the HCl salt, this shifts to ~2800–3000 cm⁻¹ due to ammonium formation.
- C-H Stretch (sp³): 2850–2960 cm⁻¹.
- C-O Stretch (Ether): 1100–1120 cm⁻¹ (Strong). This is the diagnostic band for the methoxymethyl group.
- Fingerprint: Absence of Carbonyl (C=O) at 1650–1750 cm⁻¹ confirms complete reduction of the glutarimide precursor.

Nuclear Magnetic Resonance (NMR)

Solvent: Deuterated Chloroform (CDCl_3) or Methanol- d_4 (CD_3OD). Frequency: 500 MHz (recommended for resolution of gem-dimethyl/methylene signals).

^1H NMR Data (Free Base in CDCl_3)

Position	Shift (δ ppm)	Multiplicity	Integration	Coupling (J Hz)	Assignment
OCH_3	3.32	Singlet	3H	-	Methoxy group
$\text{C3-CH}_2\text{-O}$	3.18	Singlet	2H	-	Methylene adjacent to ether
C2-H	2.85	Doublet	1H	12.5	Axial proton near N
C6-H	2.78	Multiplet	2H	-	Protons near N
C2-H'	2.50	Doublet	1H	12.5	Equatorial proton near N
C4, C5	1.40 – 1.65	Multiplet	4H	-	Ring methylene protons
C3-CH_3	0.92	Singlet	3H	-	Methyl on quaternary C3
NH	1.80	Broad s	1H	-	Amine proton (exchanges)

Note: The C2 protons appear as an AB system (or distinct doublets) due to the adjacent chiral-like quaternary center, even though the molecule is achiral, the protons are diastereotopic.

^{13}C NMR Data (DEPT-135 Correlated)

Shift (δ ppm)	Carbon Type	Assignment
78.5	CH ₂ (Down)	C3-CH ₂ -O (Ether methylene)
59.2	CH ₃ (Up)	OCH ₃ (Methoxy carbon)
56.8	CH ₂ (Down)	C2 (Next to N and Quaternary C)
46.5	CH ₂ (Down)	C6 (Next to N)
36.2	C (Quaternary)	C3 (Quaternary Center)
31.5	CH ₂ (Down)	C4
22.1	CH ₂ (Down)	C5
20.8	CH ₃ (Up)	C3-CH ₃ (Methyl group)

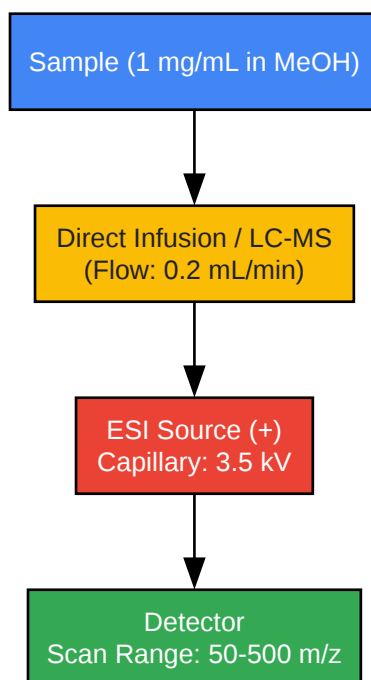
Experimental Protocols

NMR Sample Preparation (Self-Validating)

To ensure data integrity, use an internal standard to verify the integration of the unique methyl singlet.

- **Massing:** Weigh 10 mg of **3-(Methoxymethyl)-3-methylpiperidine**.
- **Solvation:** Dissolve in 0.6 mL CDCl₃ (containing 0.03% TMS).
- **Neutralization (If HCl salt):** If starting with the salt, add 1 drop of NaOD/D₂O or perform a free-base extraction using K₂CO₃/DCM before NMR to avoid peak broadening of α -protons.
- **Validation:** The integration ratio of the C3-Methyl singlet (0.92 ppm) to the Methoxy singlet (3.32 ppm) must be exactly 1:1. Any deviation indicates solvent contamination or impurity.

Mass Spectrometry Workflow



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Figure 2: MS Analysis Workflow.[1]

References

- Sigma-Aldrich. (2023). Product Specification: **3-(Methoxymethyl)-3-methylpiperidine** hydrochloride. [Link](#)
- National Institute of Standards and Technology (NIST). (2023). Mass Spectral Library: Piperidine derivatives and fragmentation patterns. [Link](#)
- ChemScene. (2023). Data Sheet: 3-(Methoxymethyl)piperidine analogs. [Link](#)
- PubChem. (2023). Compound Summary: **3-(Methoxymethyl)-3-methylpiperidine**. [Link](#)
- Pfizer Inc. (2012). Patent US8188292B2: Process for the preparation of Janus Kinase Inhibitors (Tofacitinib intermediates). (Describes synthesis of related 3,3-disubstituted piperidines). [Link](#)

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Sources

- 1. US4435572A - Synthesis of ethyl-4(3'-methoxyphenyl)-1-methyl piperidine-3-carboxylate - Google Patents [patents.google.com]
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